

Application Notes and Protocols for the Analytical Detection of 2,4-Dimethyldecane

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Compound of Interest

Compound Name: 2,4-Dimethyldecane

Cat. No.: B1670048

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Introduction

2,4-Dimethyldecane (C₁₂H₂₆) is a branched-chain alkane that may be of interest in various fields, including environmental analysis, petroleum research, and as a potential biomarker. Accurate and sensitive detection of this compound is crucial for these applications. This document provides detailed application notes and protocols for the analytical detection of **2,4-Dimethyldecane**, primarily focusing on Gas Chromatography-Mass Spectrometry (GC-MS), a powerful and widely used technique for the analysis of volatile and semi-volatile organic compounds.

Physicochemical Properties of 2,4-Dimethyldecane

A summary of the key physicochemical properties of **2,4-Dimethyldecane** is presented in the table below. This information is essential for method development, particularly for gas chromatography.

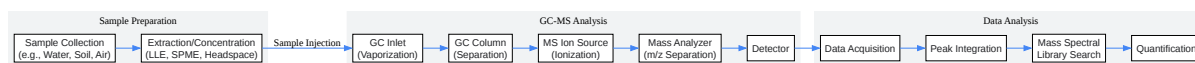
Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][3]
CAS Number	2801-84-5	[1][3]
Boiling Point	195.9 °C (predicted)	
Kovats Retention Index		
Standard non-polar	1115	[3]
Semi-standard non-polar	1106	[3]

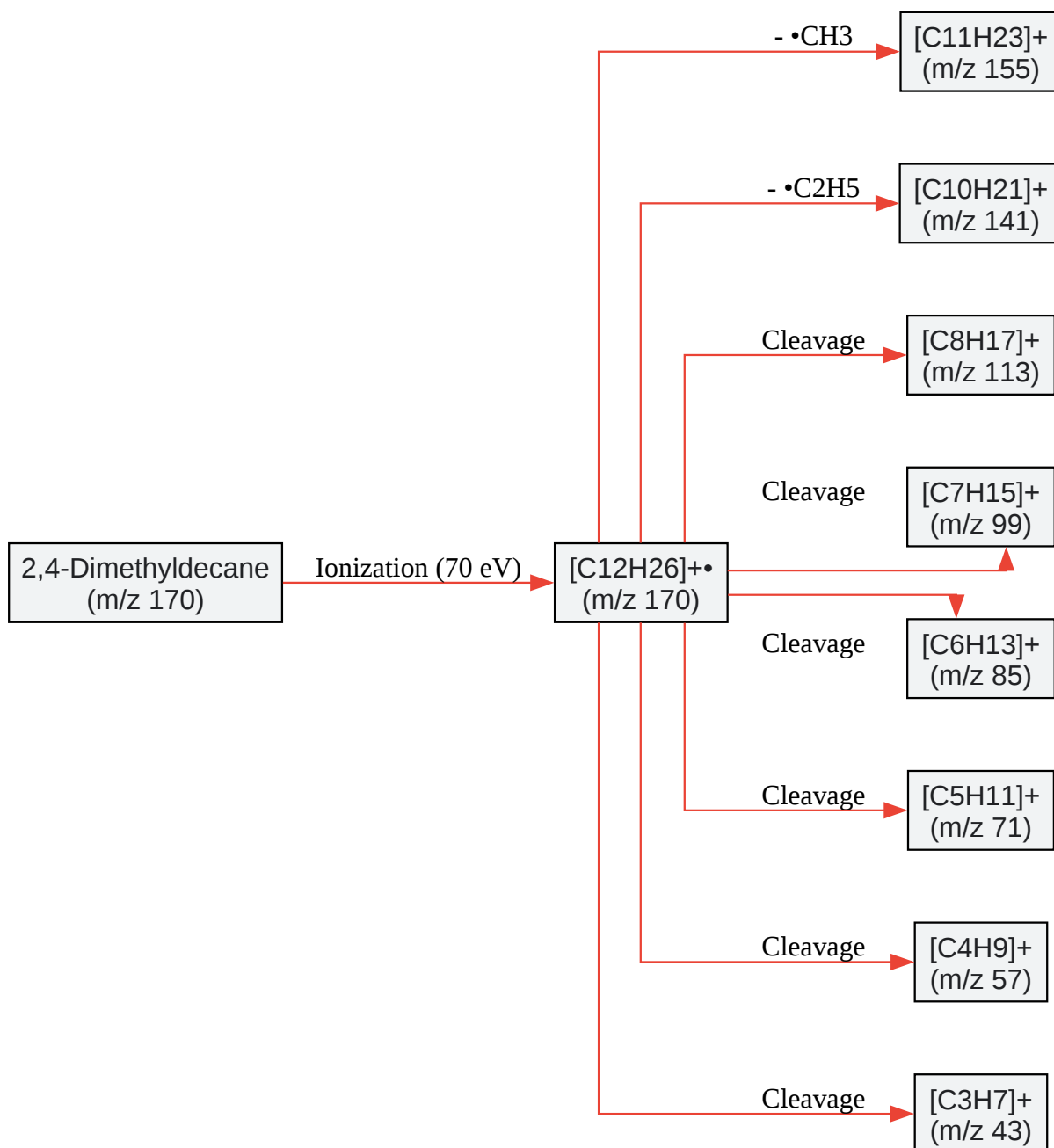
Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the method of choice for the identification and quantification of **2,4-Dimethyldecane** due to its high sensitivity, selectivity, and ability to provide structural information. The method involves the separation of **2,4-Dimethyldecane** from other components in a sample using a gas chromatograph, followed by detection and identification using a mass spectrometer.

Experimental Workflow

The general workflow for the analysis of **2,4-Dimethyldecane** by GC-MS is illustrated in the diagram below.





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